

# Essential Safety and Logistics for Handling Tris(2-chloropropyl) phosphate (TCPP)

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## Compound of Interest

Compound Name: *Tris(2-chloropropyl) phosphate*

Cat. No.: *B1196958*

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling chemicals such as **Tris(2-chloropropyl) phosphate (TCPP)**. This guide provides immediate, essential information on the personal protective equipment (PPE), safe handling protocols, and disposal plans for TCPP to foster a secure research environment.

## Chemical Properties and Hazards

**Tris(2-chloropropyl) phosphate**, a chlorinated organophosphate ester, is primarily used as a flame retardant.[1][2][3][4][5] It is a colorless to pale yellow transparent liquid with a relatively low viscosity.[1][6] While it offers excellent hydrolytic stability, it is crucial to be aware of its potential hazards.[1][6] TCPP is harmful if swallowed and can cause irritation to the eyes, skin, and respiratory system.[7][8]

## Quantitative Data Summary

For quick reference, the table below summarizes the key physical and chemical properties of **Tris(2-chloropropyl) phosphate**.

Property	Value
Chemical Formula	C <sub>9</sub> H <sub>18</sub> Cl <sub>3</sub> O <sub>4</sub> P
CAS Number	13674-84-5
Molar Mass	327.56 g/mol
Appearance	Colorless to pale yellow liquid
Boiling Point	153-154 °C @ 2.5 Torr
Melting Point	-40 °C
Flash Point	> 200°C (closed cup)
Density	1.285 – 1.295 g/cm <sup>3</sup> at 20 °C
Solubility	Soluble in most organic solvents; insoluble in water. <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a>

## Operational Plan for Safe Handling

A systematic approach is critical for minimizing exposure and ensuring safety during the handling of TCPP. The following step-by-step guidance should be strictly followed.

### 1. Engineering Controls and Preparation:

- Ventilation: Always handle **Tris(2-chloropropyl) phosphate** in a well-ventilated area.[\[7\]](#)[\[9\]](#)  
[\[10\]](#)[\[11\]](#) A chemical fume hood is recommended to minimize inhalation of vapors.
- Emergency Equipment: Ensure that an emergency eyewash station and safety shower are readily accessible.[\[7\]](#) Fire extinguishing media such as dry chemical, carbon dioxide, or alcohol-resistant foam should be available.[\[9\]](#)[\[11\]](#)

### 2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[\[5\]](#)[\[9\]](#)[\[12\]](#) A face shield may be necessary for splash protection.[\[13\]](#)

- Hand Protection: Chemical-resistant gloves are mandatory.[7][9][10][12] Gloves must be inspected for integrity before use and disposed of properly after handling the chemical.[5][9][13]
- Respiratory Protection: If working outside of a fume hood or if exposure limits are exceeded, a full-face respirator is required.[9][12]
- Protective Clothing: Wear impervious, flame-resistant clothing to prevent skin contact.[9][12] A PVC apron is also recommended.[10]

### 3. Handling Procedures:

- Avoid Contact: Take all necessary precautions to avoid direct contact with skin and eyes, and to prevent inhalation of vapors.[9][10][12][13]
- Hygiene Practices: Do not eat, drink, or smoke in the handling area.[8][12] Wash hands thoroughly with soap and water after handling.[9]
- Container Management: Keep containers tightly closed when not in use and store in a cool, dry, and well-ventilated place away from incompatible materials such as oxidizing agents.[6][7][9][10][11]

### 4. Accidental Release Measures:

- Minor Spills: For small spills, remove all ignition sources. Absorb the spill with an inert material such as sand, earth, or vermiculite. Collect the absorbed material into a suitable, labeled container for disposal.
- Major Spills: In the event of a large spill, evacuate personnel to a safe area.[9] Prevent the chemical from entering drains.[9][13] Contain the spill and collect the material for disposal.[9] If drains or waterways are contaminated, notify emergency services.[10]

## Disposal Plan

Proper disposal of **Tris(2-chloropropyl) phosphate** and its contaminated materials is crucial to prevent environmental contamination and comply with regulations.

### 1. Waste Collection:

- Collect all TCPP waste, including contaminated absorbents and disposable PPE, in clearly labeled, sealed containers.[9][10]

## 2. Disposal Method:

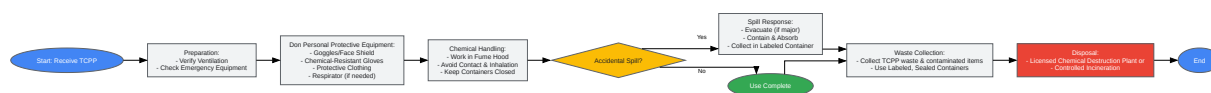
- The primary method for disposal is through a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[9][11]
- Do not discharge TCPP into sewer systems or contaminate water, foodstuffs, or animal feed.[9][11]

## 3. Contaminated Packaging:

- Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning.[9] Alternatively, the packaging can be punctured to render it unusable and then disposed of in a sanitary landfill.[9] Combustible packaging materials may be incinerated under controlled conditions.[9]

# Safe Handling and Disposal Workflow

The following diagram illustrates the key steps for the safe handling and disposal of **Tris(2-chloropropyl) phosphate**.



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Caption: Workflow for the safe handling and disposal of **Tris(2-chloropropyl) phosphate**.

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